

# assessing the therapeutic index of "Anticancer agent 237" compared to cisplatin

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## Compound of Interest

Compound Name: *Anticancer agent 237*

Cat. No.: *B15567305*

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## Comparative Analysis of Therapeutic Index: Anticancer Agent 237 vs. Cisplatin

### Introduction

The therapeutic index (TI) is a critical quantitative measure in pharmacology that represents the relative safety of a drug. It is the ratio between the dose of a drug that causes toxicity in 50% of a population (Toxic Dose, TD50) and the dose that produces the desired therapeutic effect in 50% of the population (Effective Dose, ED50). A higher TI indicates a wider margin between the doses that are effective and those that are toxic, suggesting a more favorable safety profile. This guide provides a comparative assessment of the novel investigational compound, "Anticancer agent 237," against the well-established chemotherapeutic drug, cisplatin, with a focus on their respective therapeutic indices based on preclinical data.

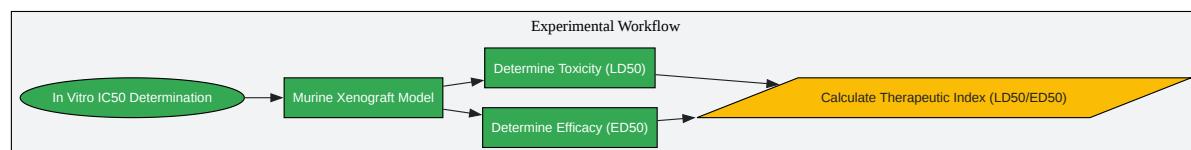
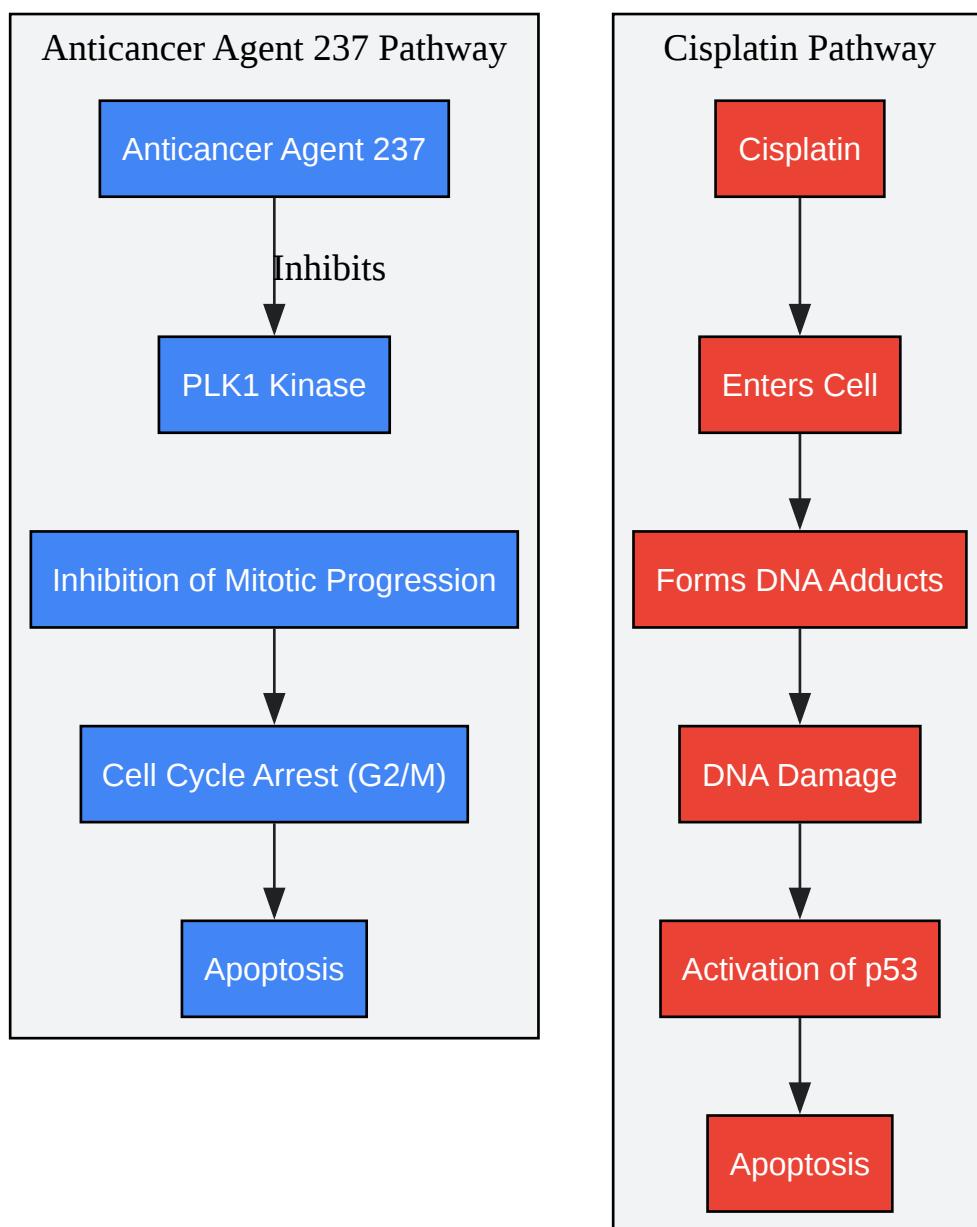
## Quantitative Data Summary

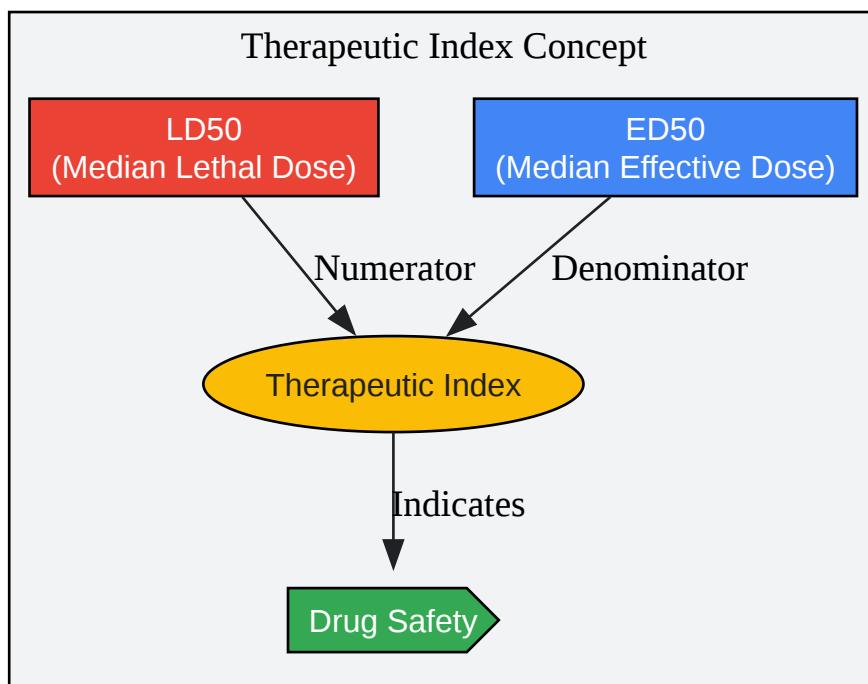
The following table summarizes the key preclinical data for **Anticancer Agent 237** and Cisplatin, focusing on cytotoxicity in a human ovarian cancer cell line (A2780) and acute toxicity in a murine model.

Parameter	Anticancer Agent 237 (Hypothetical Data)	Cisplatin
Mechanism of Action	Selective inhibition of Polo-like kinase 1 (PLK1), inducing mitotic arrest and apoptosis.	Forms DNA adducts, leading to DNA damage and apoptosis.
In Vitro Cytotoxicity (IC50, A2780 cells)	0.5 $\mu$ M	9.3 $\mu$ M
In Vivo Efficacy (ED50, Murine Xenograft)	10 mg/kg	5 mg/kg
In Vivo Acute Toxicity (LD50, Murine Model)	300 mg/kg	13 mg/kg
Calculated Therapeutic Index (LD50/ED50)	30	2.6

## Signaling Pathway Diagrams

The diagrams below illustrate the proposed mechanism of action for **Anticancer Agent 237** and the established pathway for Cisplatin.





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